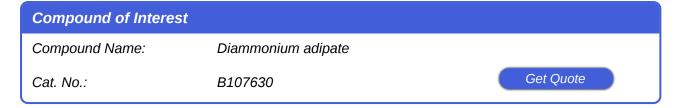


Application Notes and Protocols: Diammonium Adipate as a Shale Swelling Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Shale formations, rich in clay minerals, are notoriously sensitive to aqueous drilling fluids. The interaction between water and clay can lead to shale swelling, wellbore instability, and costly drilling delays. Shale swelling inhibitors are critical additives in water-based drilling fluids to mitigate these issues. This document provides detailed application notes and experimental protocols for evaluating the efficacy of **diammonium adipate** and its derivatives as shale swelling inhibitors. The information is compiled from recent studies and is intended to guide researchers in this field.

A notable derivative, AAS-8, synthesized from adipic acid and tetraethylenepentamine, has demonstrated significant potential as a shale swelling inhibitor.[1][2] The primary inhibition mechanism is believed to involve the intercalation of the inhibitor into the clay layers, where it binds the clay sheets through electrostatic adsorption and hydrogen bonding.[1][2]

Data Presentation

The performance of shale swelling inhibitors is quantified through various experimental tests. Below is a summary of the available quantitative data for a **diammonium adipate** derivative, AAS-8.



Inhibitor Formulation	Concentration	Test Method	Result	Reference
AAS-8	0.1% (w/v)	Bentonite Linear Expansion Test	59.61% linear expansion rate	[1][2]

Experimental Protocols

Detailed methodologies for key experiments are provided below to ensure reproducibility and accurate evaluation of **diammonium adipate** and its derivatives as shale swelling inhibitors.

Bentonite Linear Expansion Test

This test measures the swelling of a compacted bentonite sample when exposed to a test fluid, simulating the swelling of shale downhole.

Materials and Equipment:

- Sodium Bentonite (dried at 105°C for 4 hours)
- Test inhibitor solutions (e.g., 0.1% w/v AAS-8 in deionized water)
- Deionized water (as a control)
- Hydraulic press
- Linear swell meter
- Beaker, spatula, and weighing balance

Procedure:

- Weigh 10 g of dried sodium bentonite.
- Place the bentonite powder into the core cup of the linear swell meter.
- Compact the bentonite using a hydraulic press at 10 MPa for 5 minutes to form a pellet.



- Assemble the core cup into the linear swell meter apparatus.
- Gently pour the inhibitor test solution (or deionized water for the control) into the cup until the bentonite pellet is fully submerged.
- Start the data acquisition system of the linear swell meter to record the change in the height of the bentonite pellet over time.
- Continue the measurement for a specified period (e.g., 16-24 hours) until the swelling stabilizes.
- The linear expansion rate is calculated as the percentage increase in the height of the pellet from its initial height.

Thermogravimetric Analysis (TGA)

TGA is used to study the thermal stability of the inhibitor and its interaction with clay, providing insights into the inhibition mechanism.

Materials and Equipment:

- · Sodium Bentonite
- Inhibitor solution
- Thermogravimetric Analyzer
- Centrifuge
- Drying oven

Procedure:

- Prepare a suspension of sodium bentonite in the inhibitor solution (e.g., 1 g bentonite in 100 mL of inhibitor solution).
- Stir the suspension for a defined period (e.g., 2 hours) to ensure thorough interaction.
- Centrifuge the suspension to separate the treated bentonite.



- Carefully decant the supernatant and wash the bentonite pellet with deionized water.
- Dry the treated bentonite sample in an oven at a specified temperature (e.g., 50°C).
- Place a small amount of the dried, treated bentonite (typically 5-10 mg) into the TGA crucible.
- Heat the sample in the TGA under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10°C/min) over a defined temperature range (e.g., 30°C to 800°C).
- Record the weight loss of the sample as a function of temperature.
- Analyze the resulting TGA curve to determine the thermal decomposition points and infer the nature of the interaction between the inhibitor and the clay.

Particle Size Distribution Analysis

This analysis helps to understand how the inhibitor affects the dispersion of clay particles in the drilling fluid.

Materials and Equipment:

- Sodium Bentonite
- Inhibitor solution
- Deionized water
- Laser diffraction particle size analyzer (e.g., Horiba LA-950 or similar)
- Stirrer or sonicator for sample dispersion

Procedure:

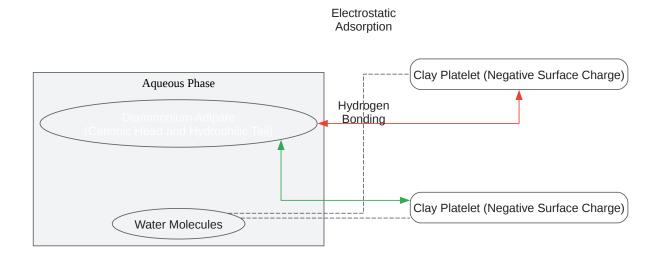
- Prepare a base slurry of sodium bentonite in deionized water (e.g., 4% w/v).
- Add the desired concentration of the inhibitor solution to the base slurry.
- Stir the mixture thoroughly for a set period (e.g., 24 hours) to allow for complete interaction.



- Introduce the sample into the laser diffraction particle size analyzer.
- Use the instrument's software to measure the particle size distribution. The software will typically provide parameters such as the mean particle size (d50) and the distribution range.
- Compare the particle size distribution of the inhibitor-treated slurry to a control slurry (bentonite in deionized water) to assess the inhibitor's effect on clay particle agglomeration or dispersion.

Visualizations

Proposed Inhibition Mechanism of Diammonium Adipate

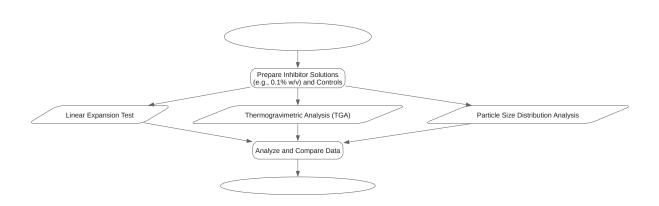


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Caption: Proposed mechanism of shale inhibition by diammonium adipate.

Experimental Workflow for Inhibitor Evaluation





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Caption: Workflow for evaluating shale swelling inhibitors.

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